

A Technical Guide to the Molecular Weight of 6-Methoxy-2-hexanone

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Compound of Interest

Compound Name: 6-Methoxy-2-hexanone

Cat. No.: B8764021

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This technical guide provides a detailed overview of the molecular weight of **6-Methoxy-2-hexanone**, a key parameter in chemical synthesis, analytical characterization, and various research applications. This document outlines the compound's fundamental properties, the methodology for molecular weight determination, and a visual representation of the calculation process.

Chemical Identity and Properties

6-Methoxy-2-hexanone is an organic compound with the chemical formula C₇H₁₄O₂.^{[1][2][3]} It is structurally characterized by a hexanone backbone with a methoxy group at the sixth carbon position. A comprehensive summary of its key chemical identifiers and properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	PubChem ^{[1][2]}
IUPAC Name	6-methoxyhexan-2-one	PubChem ^[2]
CAS Number	29006-00-6	ChemicalBook ^[4]
Molecular Weight	130.18 g/mol	PubChem ^[2]
Monoisotopic Mass	130.09938 Da	PubChem ^[1]

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula of **6-Methoxy-2-hexanone**, $C_7H_{14}O_2$, indicates that each molecule is composed of 7 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms.

The calculation employs the standard atomic weights of these elements as recommended by the International Union of Pure and Applied Chemistry (IUPAC). For this calculation, the conventional atomic weights are used:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u[\[2\]](#)
- Oxygen (O): 15.999 u[\[3\]](#)[\[5\]](#)

The molecular weight (MW) is calculated as follows:

$$\begin{aligned} MW &= (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) \\ &+ (\text{Number of O atoms} \times \text{Atomic weight of O}) \quad MW = (7 \times 12.011) + (14 \times 1.008) + (2 \times 15.999) \\ MW &= 84.077 + 14.112 + 31.998 \quad MW = 130.187 \text{ g/mol} \end{aligned}$$

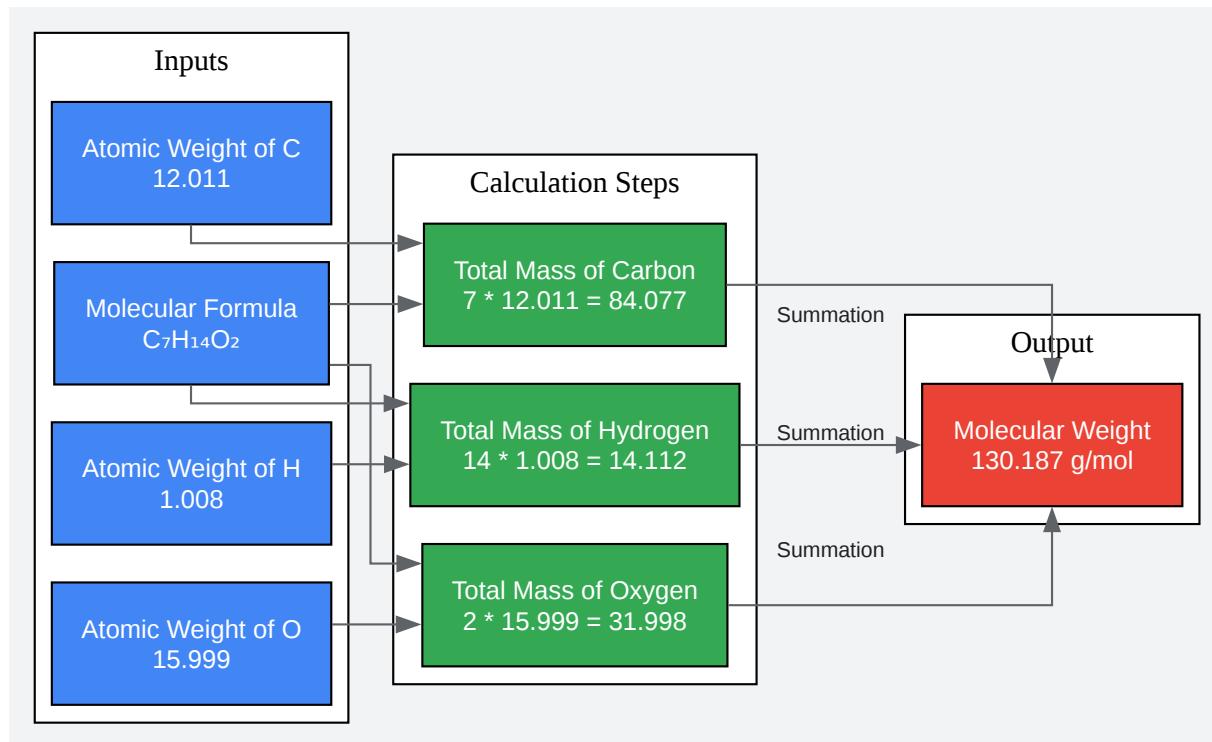
This calculated value is consistent with the published molecular weight of 130.18 g/mol .[\[2\]](#)[\[3\]](#)

Experimental Determination of Molecular Weight

While the molecular weight can be accurately calculated from the molecular formula, it is often confirmed experimentally using techniques such as mass spectrometry. In mass spectrometry, the molecule is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. This technique provides a precise determination of the molecular mass and can also yield the monoisotopic mass, which is the mass of the molecule calculated using the mass of the most abundant isotope of each element.

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical process of calculating the molecular weight of **6-Methoxy-2-hexanone** from its molecular formula and the standard atomic weights of its constituent elements.



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Caption: Molecular weight calculation workflow.

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